

Introduction: The 8-Hydroxyquinoline Scaffold - A Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name: 8-Iodoquinolin-3-ol

Cat. No.: B13021776

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The 8-Hydroxyquinoline (8-HQ) moiety, a bicyclic aromatic heterocycle composed of a pyridine ring fused to a phenol, is recognized as a "privileged structure" in drug discovery.^{[1][2][3]} Its unique physicochemical properties, particularly its planarity, lipophilicity, and profound ability to chelate metal ions, underpin its diverse range of biological activities.^{[4][5][6]} For decades, medicinal chemists have leveraged the 8-HQ core to develop potent therapeutic agents targeting a wide array of diseases, including cancer, microbial infections, and neurodegenerative disorders.^{[1][6][7]}

The true power of the 8-HQ scaffold lies in its synthetic tractability. The quinoline ring is amenable to substitution at various positions, allowing for the fine-tuning of its pharmacological profile. Halogenation, in particular, has emerged as a critical strategy for modulating activity. Introducing atoms like iodine, chlorine, or bromine can significantly alter the molecule's lipophilicity, electron distribution, and steric properties, thereby enhancing target binding, improving metabolic stability, and ultimately, increasing therapeutic efficacy. This guide will delve into the synthesis, mechanisms, and applications of these vital compounds.

Core Physicochemical & Structural Data

The foundational properties of the parent 8-Hydroxyquinoline molecule are essential for understanding its behavior in both chemical and biological systems.

Property	Value	Source
CAS Number	148-24-3	[4]
Molecular Formula	C ₉ H ₇ NO	[4][8]
Molar Mass	145.16 g/mol	[4][8]
Appearance	White to pale yellow crystalline powder	[4][8]
Melting Point	72.5-76 °C	[4][8]
Boiling Point	267 °C	[4][8]
Water Solubility	Insoluble (0.56 g/L)	[4]
Solubility	Freely soluble in ethanol, acetone, chloroform, benzene	[4]
pKa	~9.8 (phenolic hydroxyl)	[8]
LogP (Octanol/Water)	1.85 - 1.94	[4][9]

Synthesis of Halogenated 8-Hydroxyquinoline Derivatives

The strategic placement of halogens on the 8-HQ ring is paramount for developing functionally distinct molecules. Synthesis typically involves either building the quinoline ring from halogenated precursors or, more commonly, direct electrophilic halogenation of the 8-HQ scaffold.

Foundational Synthesis of the 8-Hydroxyquinoline Core

Classic methods like the Skraup synthesis (reacting aromatic amines with α,β -unsaturated aldehydes) or the Friedländer synthesis (condensation of o-aminobenzaldehydes with ketones) are traditionally used to construct the core 8-HQ ring system.[10]

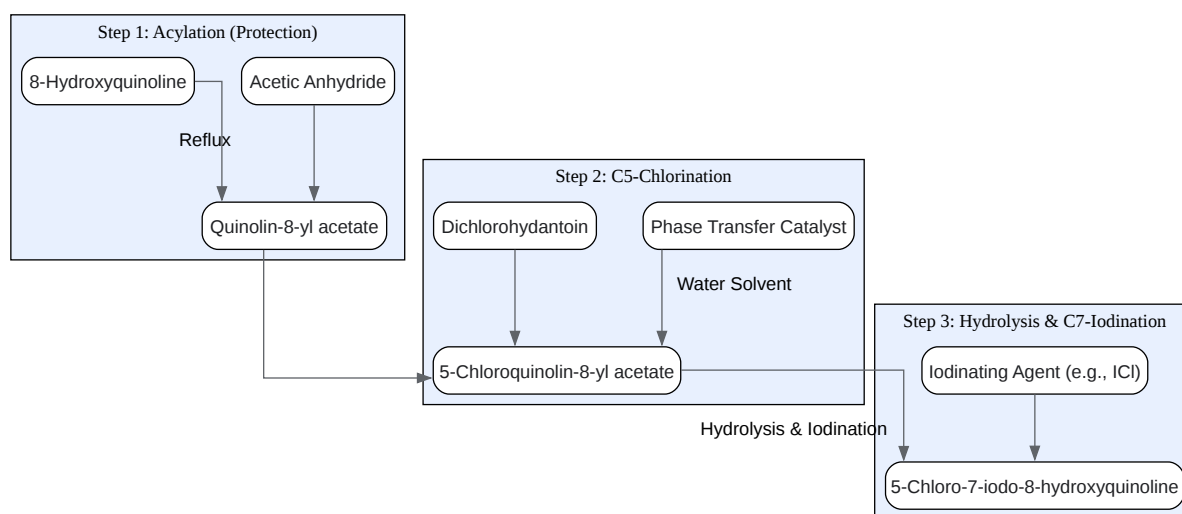
Strategic Halogenation: A Key to Functional Diversity

The hydroxyl group at position 8 is a powerful ortho-, para-director, making positions 5 and 7 highly susceptible to electrophilic substitution. This reactivity is the cornerstone of synthesizing a library of halogenated derivatives.

Causality Behind Experimental Choices: Direct halogenation can sometimes lead to mixtures of 5,7-dihalogenated products. To achieve selectivity, a common strategy involves the use of a protecting group on the hydroxyl function, such as an acetyl or tosyl group.^{[7][11]} This moderates the ring's activation and can sterically hinder one position over the other. Furthermore, the choice of halogenating agent and solvent system is critical for controlling the reaction's regioselectivity and yield. For instance, N-iodosuccinimide (NIS) is a milder iodinating agent compared to elemental iodine, often providing cleaner reactions.

Experimental Protocol: Synthesis of 5-Chloro-7-iodo-8-hydroxyquinoline (Clioquinol)

This protocol illustrates a common industrial "one-pot" approach where the hydroxyl group is first protected, followed by sequential halogenation.^[12]



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Caption: Workflow for the one-pot synthesis of Clioquinol.

Step-by-Step Methodology:

- **Acylation:** 8-Hydroxyquinoline (1.0 eq) is refluxed with acetic anhydride (excess) in a suitable solvent like glacial acetic acid for several hours. The reaction is monitored by TLC. Upon completion, the solvent is removed under reduced pressure to yield quinolin-8-yl acetate.^[12]
- **C5-Chlorination:** The crude quinolin-8-yl acetate is suspended in water. A phase transfer catalyst (e.g., a quaternary ammonium salt) is added, followed by the portion-wise addition of a chlorinating agent like dichlorohydantoin (0.5-0.7 eq). The reaction is stirred at 25-50°C for 1-12 hours.^[12] This step selectively installs a chlorine atom at the C5 position.

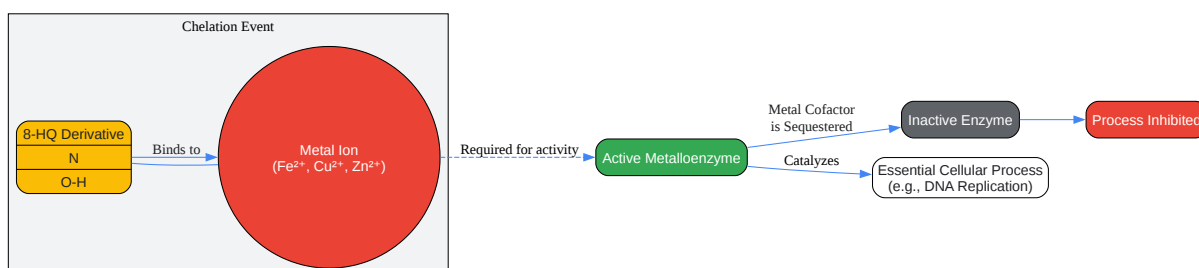
- **Hydrolysis and C7-Iodination:** Without isolating the intermediate, the reaction mixture is then treated with an iodinating agent. The conditions facilitate the hydrolysis of the acetate protecting group and the simultaneous iodination at the C7 position to yield the final product. [\[12\]](#)
- **Workup and Purification:** The final product precipitates from the aqueous solution and can be collected by filtration, washed, and recrystallized to achieve high purity.

This self-validating system ensures high yields by protecting the hydroxyl group, directing the first halogenation, and then proceeding to the final product in a streamlined process. [\[12\]](#)

Mechanism of Action and Biological Significance

The pharmacological effects of 8-HQ and its derivatives are often intrinsically linked to their ability to function as potent chelators of divalent metal ions, such as iron (Fe^{2+}), copper (Cu^{2+}), and zinc (Zn^{2+}). [\[5\]](#)[\[7\]](#)

The Chelation Hypothesis: Many critical biological processes, including DNA synthesis and cellular respiration, are catalyzed by metalloenzymes. By chelating the metal cofactors essential for these enzymes, 8-HQ derivatives can effectively inhibit their function. This mechanism is a primary driver of their antimicrobial and anticancer activities. For instance, depriving bacteria of essential iron can halt their replication. [\[7\]](#) In cancer cells, disrupting copper homeostasis can induce oxidative stress and trigger apoptosis. [\[5\]](#)



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Caption: Metal chelation mechanism of 8-Hydroxyquinoline derivatives.

Structure-Activity Relationship (SAR):

- **Halogenation:** The introduction of halogens at the C5 and C7 positions generally increases the lipophilicity of the molecule, enhancing its ability to cross cell membranes.[13] The electron-withdrawing nature of halogens can also influence the pKa of the hydroxyl group, affecting the stability of the resulting metal complex.
- **Substitution Pattern:** The specific halogen and its position matter. For instance, 5-chloro-7-iodo-8-hydroxyquinoline (Clioquinol) has demonstrated potent antifungal and antibacterial properties.[13]
- **Other Substituents:** Adding other functional groups to the ring can further refine activity. For example, derivatives with sulfonamide groups have been explored for their antibacterial effects.[14]

Applications in Research and Drug Development

The versatile 8-HQ scaffold has been successfully applied across multiple therapeutic areas.

Therapeutic Area	Application & Rationale	Example Derivatives	References
Anticancer	Induce apoptosis by disrupting metal homeostasis and generating reactive oxygen species (ROS) in cancer cells. Inhibit key enzymes involved in tumor growth.	8-hydroxy-2-quinolinecarbaldehyde showed potent in vivo antitumor activity against hepatocellular carcinoma xenografts.	[15] [16]
Antimicrobial	Inhibit bacterial and fungal growth by chelating essential metal ions required for microbial enzymes. Some derivatives act as membrane-active agents.	5-chloro-7-iodo-8-hydroxyquinoline (Clioquinol) and 5-nitro-8-hydroxyquinoline exhibit broad-spectrum antifungal and antibacterial activity.	[5] [7] [13]
Neuroprotection	Modulate metal ion concentrations in the brain, which is implicated in neurodegenerative diseases like Alzheimer's and Parkinson's. Can reduce metal-induced oxidative stress.	8-HQ derivatives are explored as inhibitors of catechol O-methyltransferase (COMT), an enzyme involved in dopamine metabolism.	[5] [17]
Antiviral	Inhibit viral replication. Some derivatives have shown activity against the H5N1 influenza virus.	Anilide derivatives of 8-HQ have demonstrated promising anti-influenza activity.	[1]

Analytical Chemistry	Act as fluorescent chemosensors for the highly sensitive detection of metal ions like Al^{3+} and Zn^{2+} in biological and environmental samples.	The parent 8-HQ molecule's fluorescence is greatly enhanced upon chelation with metal ions.	[7] [10]

Conclusion

The 8-Hydroxyquinoline scaffold, particularly when functionalized with halogens, represents a remarkably fruitful platform for medicinal chemistry and drug development. Its proven mechanism of action via metal chelation, coupled with its synthetic accessibility, allows for the rational design of potent and selective therapeutic agents. While the specific compound **8-Iodoquinolin-3-ol** remains largely unexplored, the principles and methodologies detailed for the 8-HQ class provide a robust framework for future investigation into this and other novel quinoline derivatives. The continued exploration of structure-activity relationships within this compound class holds significant promise for addressing unmet needs in oncology, infectious diseases, and neurology.

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